

Application Notes and Protocols: Preparation of "Antibacterial Agent 54" Stock Solution

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Compound of Interest

Compound Name: Antibacterial agent 54

Cat. No.: B14765821

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Introduction

"Antibacterial agent 54" is a potent, non- β -lactam β -lactamase inhibitor identified as the sodium salt of (2S,5R)-6-(benzyloxy)-7-oxo-1,6-diazabicyclo[3.2.1]octane-2-carboxamide. Its primary mechanism of action involves the inhibition of bacterial β -lactamase enzymes, which are responsible for conferring resistance to β -lactam antibiotics. By inactivating these enzymes, "Antibacterial agent 54" can restore the efficacy of β -lactam antibiotics against resistant bacterial strains. These application notes provide detailed protocols for the preparation of stock solutions of "Antibacterial agent 54" for use in in vitro and in vivo research settings.

Physicochemical Properties

A summary of the key physicochemical properties of the parent compound, (2S,5R)-6-(benzyloxy)-7-oxo-1,6-diazabicyclo[3.2.1]octane-2-carboxamide, is provided below. These properties are essential for accurate preparation of stock solutions.

Property	Value	Reference
Chemical Name	(2S,5R)-6-(benzyloxy)-7-oxo-1,6-diazabicyclo[3.2.1]octane-2-carboxamide	PubChem
Molecular Formula	C ₁₄ H ₁₇ N ₃ O ₃	PubChem
Molecular Weight	275.30 g/mol	PubChem

Solubility Data

Precise solubility data for "**Antibacterial agent 54**" is not publicly available. However, based on the solubility of structurally similar β -lactamase inhibitors such as Avibactam sodium, the following solvents are recommended for the preparation of stock solutions.

Solvent	Solubility (estimated)	Reference
Water	>140 mg/mL	[1]
DMSO	\geq 28.7 mg/mL	[2]
Ethanol	Insoluble	[2]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Aqueous Stock Solution

This protocol is recommended for most in vitro applications where an aqueous solution is preferred.

Materials:

- "**Antibacterial agent 54**" powder
- Sterile, deionized, or distilled water (H₂O)
- Sterile conical tubes (e.g., 15 mL or 50 mL)

- Vortex mixer
- Sterile syringe filter (0.22 μm)
- Sterile, light-protected microcentrifuge tubes for aliquoting

Procedure:

- Weighing: Accurately weigh the desired amount of "**Antibacterial agent 54**" powder in a sterile conical tube.
- Dissolution: Add the required volume of sterile water to the tube to achieve the desired concentration (e.g., for a 100 mg/mL stock solution, add 1 mL of water for every 100 mg of powder).
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- Sterilization: Filter-sterilize the stock solution using a 0.22 μm syringe filter into a new sterile conical tube. This step is critical to prevent microbial contamination.
- Aliquoting: Dispense the sterile stock solution into smaller, single-use aliquots in sterile, light-protected microcentrifuge tubes. This minimizes contamination and degradation from repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for long-term storage (up to 6 months) or at 4°C for short-term use (up to 1 week). Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a DMSO Stock Solution

This protocol is suitable for applications where a high concentration is required and the presence of a small amount of organic solvent is acceptable.

Materials:

- "**Antibacterial agent 54**" powder
- Dimethyl sulfoxide (DMSO), cell culture grade

- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Sterile, light-protected microcentrifuge tubes for aliquoting

Procedure:

- Weighing: In a sterile conical tube, weigh the desired amount of "**Antibacterial agent 54**" powder.
- Dissolution: Add the appropriate volume of DMSO to achieve the target concentration (e.g., for a 30 mg/mL stock solution, add 1 mL of DMSO for every 30 mg of powder).
- Mixing: Vortex the solution until the powder is fully dissolved.
- Aliquoting: Aliquot the stock solution into sterile, light-protected microcentrifuge tubes.
- Storage: Store the DMSO stock solution at -20°C. DMSO solutions can be stored for extended periods (≥ 1 year).

Note: When preparing working solutions from a DMSO stock, ensure the final concentration of DMSO in the assay medium is low (typically $<0.5\%$) to avoid solvent-induced cellular toxicity.

Visualizations

Experimental Workflow for Aqueous Stock Solution Preparation

Caption: Workflow for preparing an aqueous stock solution.

Signaling Pathway: Inhibition of β -Lactamase

Caption: Mechanism of β -lactamase inhibition.

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References

- 1. Avibactam Sodium - LKT Labs [lktlabs.com]
- 2. apexbt.com [apexbt.com]
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